

Application Notes & Protocols for High-Purity 19-Methylicosanoyl-CoA

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Compound of Interest

Compound Name: 19-Methylicosanoyl-CoA

Cat. No.: B15548357

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **19-Methylicosanoyl-CoA**, a rare branched-chain, very-long-chain fatty acyl-CoA. Due to its specialized nature, this document focuses on custom synthesis options, potential research applications based on analogous molecules, and detailed protocols for its use in a laboratory setting.

Commercial Sourcing: Custom Synthesis

High-purity **19-Methylicosanoyl-CoA** is not readily available as a stock item from major chemical suppliers. Researchers requiring this molecule will need to engage with companies specializing in custom lipid synthesis. These companies can synthesize and purify the compound to meet specific research requirements.

Table 1: Potential Commercial Sources for Custom Synthesis of **19-Methylicosanoyl-CoA**

Supplier	Service Highlights	Key Capabilities
BOC Sciences	Offers comprehensive custom fatty acid synthesis services from research to industrial scale.[1][2]	High-purity synthesis (>95%), structural verification (GC, HPLC, NMR, MS), and flexible customization of chain length, branching, and functional groups.[1]
Avanti Research	A leader in lipid research and manufacturing with extensive experience in custom lipid synthesis.[3]	Expertise in synthesizing novel lipids not available in catalogs, with stringent quality control to ensure purity and consistency. [3]
Creative Biolabs	Provides a suite of custom lipid synthesis services with a focus on pharmaceutical applications.[4]	Specializes in modifications of both head groups and fatty acid chains, offering tailored lipids for drug delivery and research.[4]
Cayman Chemical	Performs complex, multi-step organic syntheses of fatty acid metabolites, glycerophospholipids, and other lipids.[5]	Capabilities include synthesis, purification, and characterization of complex lipids and stable isotope labeling.[5]

Application Notes

Introduction to 19-Methylicosanoyl-CoA

19-Methylicosanoyl-CoA is the coenzyme A thioester of 19-methylicosanoic acid, a C21 monomethyl-branched, very-long-chain fatty acid (VLCFA). Branched-chain fatty acids (BCFAs) and VLCFAs play crucial roles in various biological processes. While straight-chain fatty acids are more common, branched-chain variants are important components of cell membranes, particularly in bacteria, and have unique physical properties that can influence membrane fluidity.[6] The CoA derivative is the activated form used in metabolic pathways.

Potential Research Applications

Based on the known functions of other BCFAs and VLCFA-CoAs, **19-Methylicosanoyl-CoA** is a valuable tool for investigating several areas of cellular and molecular biology:

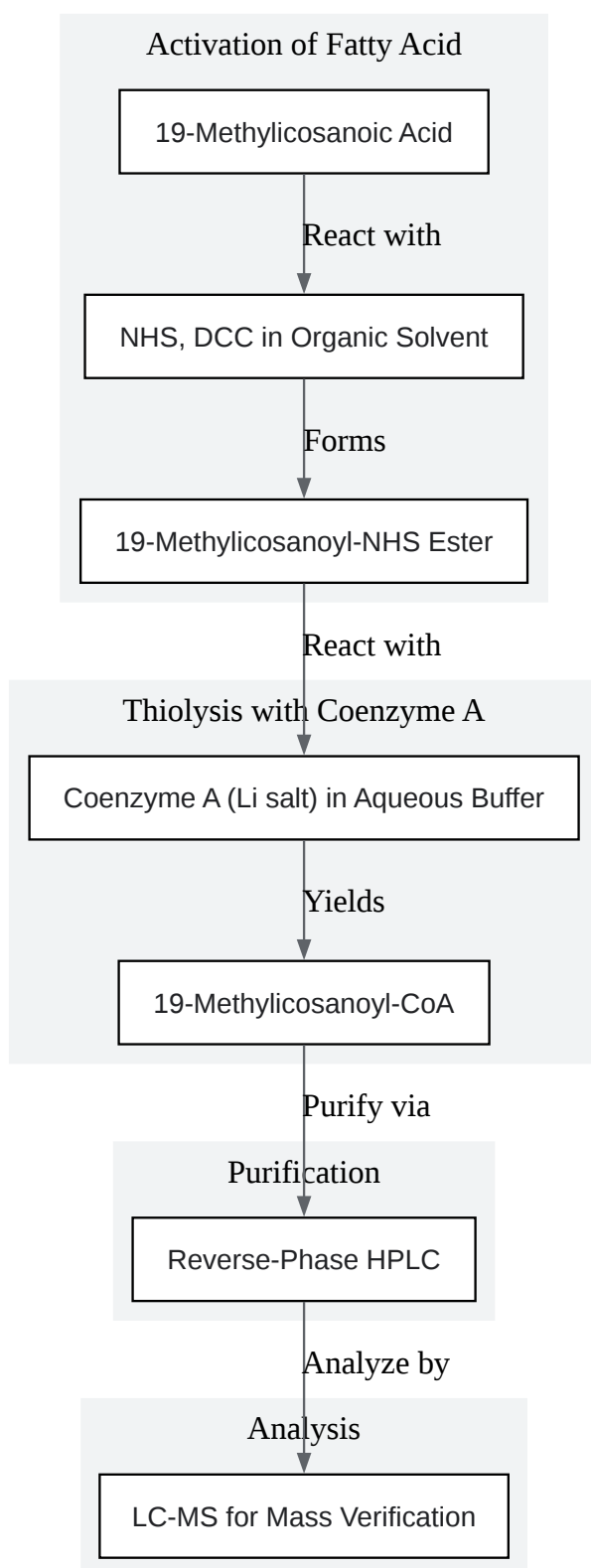
- **Protein Acylation:** Long-chain fatty acids are covalently attached to proteins in a process called acylation, which can affect protein localization, stability, and function.[\[7\]](#)[\[8\]](#)[\[9\]](#) **19-Methylicosanoyl-CoA** can be used as a substrate in in vitro and cell-based assays to identify novel proteins that are modified by this specific branched-chain fatty acid and to study the functional consequences of such modifications. Recent studies have shown that different amino acid residues can be acylated by distinct fatty acids, including BCFAs.[\[10\]](#)
- **Nuclear Receptor Activation:** Very-long-chain and branched-chain fatty acyl-CoAs have been identified as high-affinity ligands for nuclear receptors such as the peroxisome proliferator-activated receptor alpha (PPAR α).[\[11\]](#)[\[12\]](#) Activation of PPAR α regulates the expression of genes involved in fatty acid oxidation.[\[11\]](#) **19-Methylicosanoyl-CoA** can be used to investigate its potential as a specific activator of PPAR α or other nuclear receptors, which could have implications for metabolic diseases.
- **Membrane Biology and Lipidomics:** The incorporation of BCFAs into phospholipids can alter the physical properties of cell membranes, such as fluidity and thickness.[\[6\]](#) **19-Methylicosanoyl-CoA** can be used in cell culture studies or with model membrane systems to understand how this specific branched-chain fatty acid affects membrane structure and the function of membrane-associated proteins.
- **Enzyme Specificity and Metabolism:** The enzymes involved in fatty acid metabolism, such as acyl-CoA synthetases and elongases, often have specific substrate preferences.[\[13\]](#)[\[14\]](#)[\[15\]](#) **19-Methylicosanoyl-CoA** can be used as a substrate to characterize the activity and specificity of these enzymes, contributing to a better understanding of lipid metabolic pathways.

Experimental Protocols

General Protocol for Chemical Synthesis of 19-Methylicosanoyl-CoA

This protocol outlines a general method for the synthesis of fatty acyl-CoAs from the corresponding fatty acid using N-hydroxysuccinimide (NHS) ester activation.[16]

Workflow for Synthesis of **19-Methylicosanoyl-CoA**



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Caption: Workflow for the chemical synthesis of **19-Methylicosanoyl-CoA**.

Materials:

- 19-Methylicosanoic acid
- N-hydroxysuccinimide (NHS)
- Dicyclohexylcarbodiimide (DCC)
- Coenzyme A, lithium salt
- Anhydrous organic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Aqueous buffer (e.g., 0.1 M Sodium Bicarbonate, pH 8.0)
- Reverse-phase HPLC system for purification
- LC-MS for product verification

Procedure:

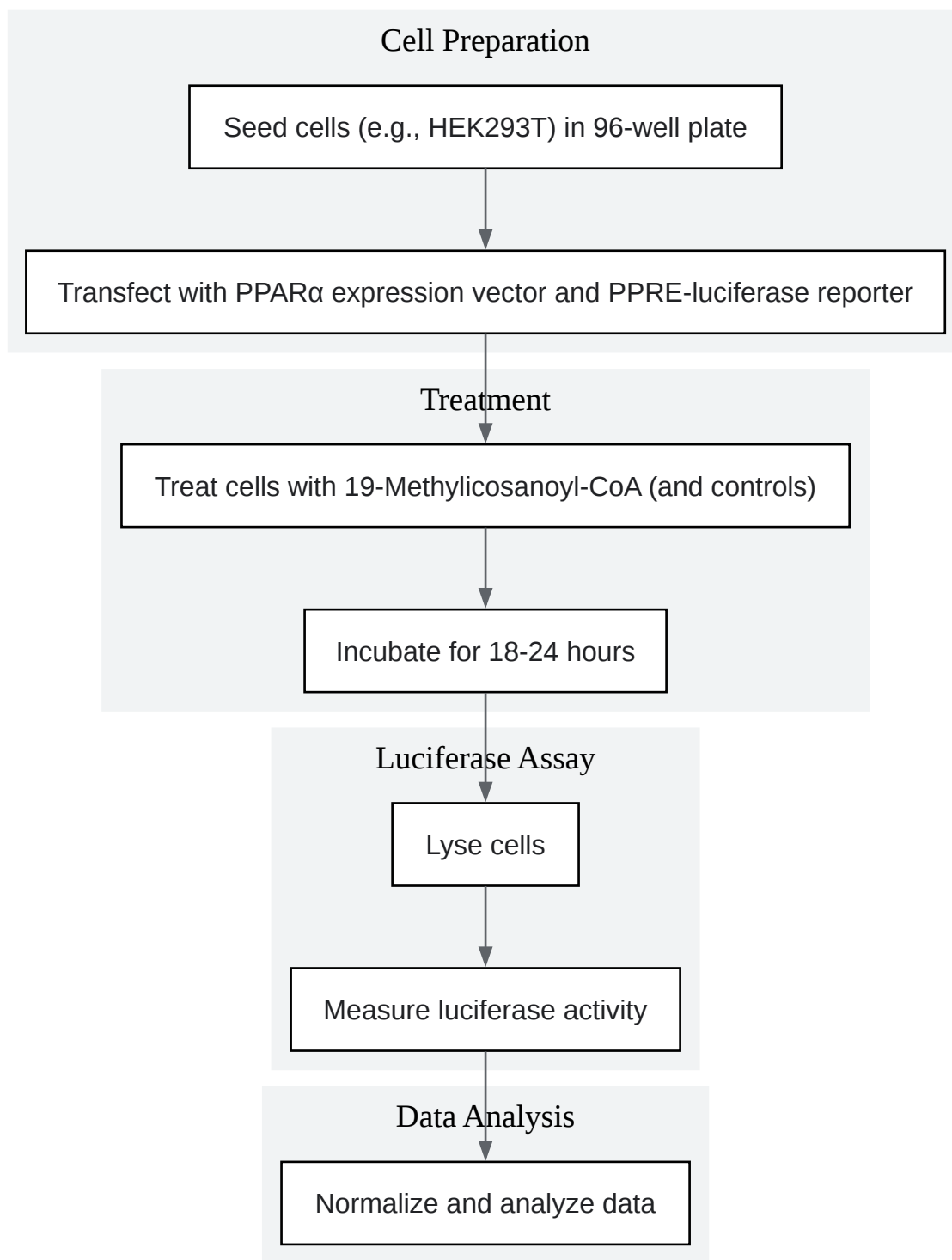
- Activation of 19-Methylicosanoic Acid:
 - Dissolve 19-methylicosanoic acid, NHS (1.1 eq), and DCC (1.1 eq) in an anhydrous organic solvent.
 - Stir the reaction at room temperature for 4-6 hours.
 - Monitor the reaction by thin-layer chromatography (TLC).
 - Once the reaction is complete, filter to remove the dicyclohexylurea (DCU) byproduct.
 - Evaporate the solvent to obtain the crude 19-methylicosanoyl-NHS ester.
- Thiolytic with Coenzyme A:
 - Dissolve the crude NHS ester in a minimal amount of organic solvent (e.g., THF).
 - In a separate flask, dissolve Coenzyme A lithium salt in the aqueous buffer.

- Slowly add the NHS ester solution to the Coenzyme A solution with vigorous stirring.
- Allow the reaction to proceed at room temperature for 2-4 hours.
- Purification:
 - Acidify the reaction mixture to pH 3-4 with a dilute acid (e.g., 0.1 M HCl).
 - Purify the **19-Methylicosanoyl-CoA** by reverse-phase HPLC using a C18 column and a water/acetonitrile gradient containing a small amount of trifluoroacetic acid (TFA) or formic acid.
- Analysis and Quantification:
 - Verify the mass of the purified product using LC-MS.
 - Quantify the concentration of the purified acyl-CoA using UV spectrophotometry by measuring the absorbance at 260 nm (extinction coefficient for CoA is $16,400 \text{ M}^{-1}\text{cm}^{-1}$).

Protocol for PPAR α Reporter Gene Assay

This protocol describes how to test the ability of **19-Methylicosanoyl-CoA** to activate PPAR α in a cell-based reporter assay.

Experimental Workflow for PPAR α Reporter Assay



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Caption: Workflow for a PPAR α luciferase reporter gene assay.

Materials:

- HEK293T or other suitable cell line
- PPAR α expression vector
- PPRE-luciferase reporter vector (containing peroxisome proliferator response elements)
- Transfection reagent
- Cell culture medium and supplements
- **19-Methylicosanoyl-CoA** (test compound)
- GW7647 or other known PPAR α agonist (positive control)
- Vehicle (e.g., DMSO or ethanol) (negative control)
- Luciferase assay kit
- Luminometer

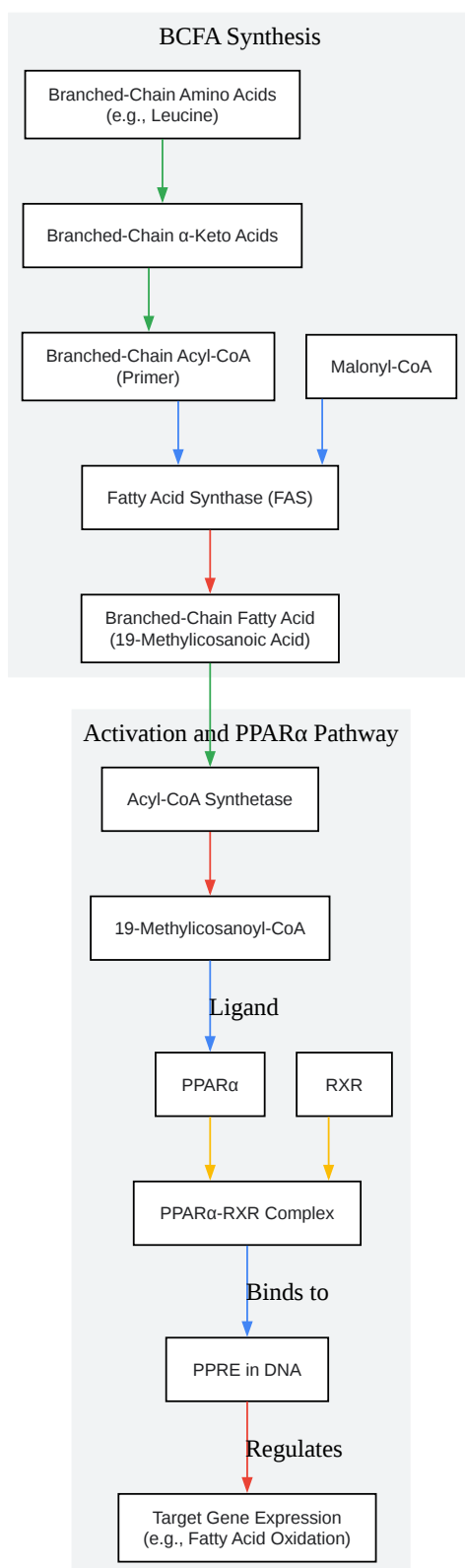
Procedure:

- Cell Seeding and Transfection:
 - Seed HEK293T cells in a 96-well plate at an appropriate density.
 - After 24 hours, co-transfect the cells with the PPAR α expression vector and the PPRE-luciferase reporter vector using a suitable transfection reagent according to the manufacturer's protocol.
- Cell Treatment:
 - After 24 hours of transfection, replace the medium with fresh medium containing various concentrations of **19-Methylicosanoyl-CoA**, the positive control (e.g., 1 μ M GW7647), and the vehicle control.
 - Incubate the cells for an additional 18-24 hours.
- Luciferase Assay:

- Remove the medium and lyse the cells using the lysis buffer provided in the luciferase assay kit.
- Add the luciferase substrate to the cell lysate.
- Measure the luminescence using a luminometer.
- Data Analysis:
 - Normalize the luciferase activity to a co-transfected control plasmid (e.g., Renilla luciferase) or to the total protein concentration in each well.
 - Calculate the fold change in luciferase activity relative to the vehicle control.
 - Plot the dose-response curve for **19-Methylicosanoyl-CoA**.

Signaling Pathways and Molecular Structure

Branched-Chain Fatty Acid Synthesis and PPAR α Activation



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Caption: Synthesis of BCFAs and their role in PPARα signaling.[11][17][18]

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